

# Defluoro Aprepitant: Impurity Qualification, Identification, and Analytical Method Comparison[1][2][3]

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## Compound of Interest

Compound Name: Defluoro Aprepitant

CAS No.: 170729-76-7

Cat. No.: B601781

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## Executive Summary

**Defluoro Aprepitant** (CAS: 170729-76-7), also known as Desfluoroaprepitant or USP Related Compound A, is a critical process-related impurity in the manufacturing of Aprepitant.[1] Chemically identified as 5-[[[(2R,3S)-2-[(1R)-1-[3,5-bis(trifluoromethyl)phenyl]ethoxy]-3-phenyl-4-morpholinyl]methyl]-1,2-dihydro-3H-1,2,4-triazol-3-one, it differs from the parent drug by the substitution of a fluorine atom with a hydrogen atom on the phenyl ring.[2]

Control of this impurity is mandated by ICH Q3A(R2) and USP monographs due to its structural similarity to the active pharmaceutical ingredient (API), which creates significant separation challenges. This guide compares the performance of standard Pharmacopoeial (HPLC-UV) methods against modern UPLC-MS/MS workflows, demonstrating that while legacy methods offer regulatory compliance, orthogonal UPLC approaches provide superior resolution and sensitivity required for trace-level quantification (<0.05%).

## Structural Characterization & Origin[6]

## Origin of Impurity

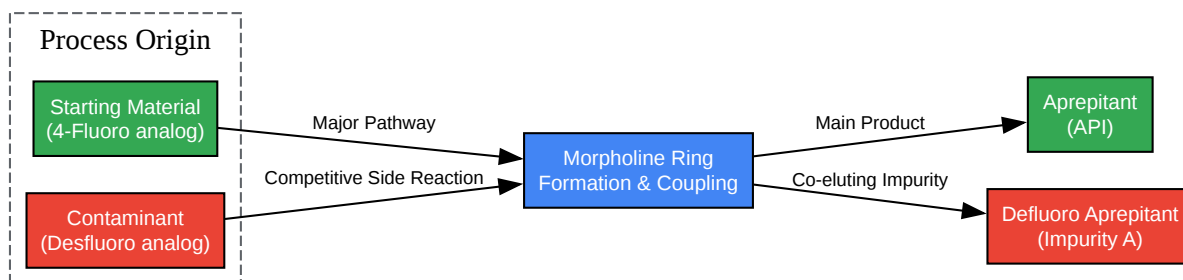
**Defluoro Aprepitant** is primarily a process-related impurity rather than a degradation product. The Carbon-Fluorine (C-F) bond is chemically robust and resistant to hydrolysis under standard stress conditions. The impurity arises from the use of starting materials (e.g., 4-fluorobenzaldehyde or related morpholine precursors) contaminated with their non-fluorinated analogs (e.g., benzaldehyde).

## Structural Comparison & Identification Strategy

The structural elucidation of **Defluoro Aprepitant** relies on detecting the mass shift and the absence of specific fluorine coupling in NMR.

| Feature             | Aprepitant (Parent)                                                                          | Defluoro Aprepitant (Impurity)                                     |
|---------------------|----------------------------------------------------------------------------------------------|--------------------------------------------------------------------|
| Formula             | ngcontent-ng-c4120160419=""<br>_nghost-ng-c3115686525=""<br>class="inline ng-star-inserted"> |                                                                    |
| Mol. Weight         | 534.43 g/mol                                                                                 | 516.44 g/mol                                                       |
| Mass Difference     | Reference                                                                                    | -17.99 Da (Loss of F, Gain of H)                                   |
| <sup>19</sup> F-NMR | Signals for -CF <sub>3</sub> (x2) and -F (phenyl)                                            | Signals for -CF <sub>3</sub> (x2) only;<br>Missing Phenyl-F signal |
| Retention (RP-LC)   | Elutes later (More Lipophilic)                                                               | Elutes earlier (Slightly less lipophilic)                          |

## Visualization: Impurity Origin Pathway



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Figure 1: Origin of **Defluoro Aprepitant** via starting material contamination.

## Analytical Method Comparison: HPLC vs. UPLC[8]

The core challenge in qualifying **Defluoro Aprepitant** is its "critical pair" behavior—it elutes very close to Aprepitant in standard C18 chemistries. Below is a direct performance comparison between the standard USP method and an optimized UPLC method.

## Performance Data Summary

| Parameter         | Method A:<br>Standard USP<br>(HPLC) | Method B:<br>Optimized UPLC<br>(Recommended) | Verdict                                  |
|-------------------|-------------------------------------|----------------------------------------------|------------------------------------------|
| Column            | L7 (C8/C18),<br>mm, 5<br>m          | HSS T3 C18,<br>mm, 1.8<br>m                  | UPLC offers better<br>peak shape.        |
| Run Time          | ~45 - 60 minutes                    | 8 - 12 minutes                               | Method B is 5x faster.                   |
| Resolution ( )    | ~1.8 - 2.2 (Marginal)               | > 3.5 (Excellent)                            | Method B ensures<br>robust separation.   |
| Sensitivity (LOQ) | ~0.05% (UV 210 nm)                  | < 0.01% (UV) / < 1<br>ppm (MS)               | Method B suitable for<br>trace analysis. |
| Solvent Usage     | High (~50 mL/run)                   | Low (~5 mL/run)                              | Method B is<br>greener/cheaper.          |
| Detection         | UV only (Non-specific)              | UV + MS Compatible                           | Method B allows ID<br>confirmation.      |

## Method A: Legacy USP Approach (Reference)

- Principle: Reversed-Phase HPLC with phosphate buffer.
- Limitations: Long equilibration times and baseline drift due to gradient steepness. The resolution between **Defluoro Aprepitant** and Aprepitant often degrades as the column ages.
- Use Case: Routine QC release where equipment is limited to standard HPLC.

## Method B: Optimized UPLC Protocol (Recommended)

- Principle: Sub-2-micron particle technology with high-strength silica (HSS) to retain polar impurities and resolve structurally similar hydrophobic impurities.
- Advantage: The HSS T3 column provides superior interaction with the phenyl moieties, enhancing selectivity between the fluorinated and des-fluorinated rings.

## Experimental Protocols

### Protocol: Optimized UPLC-UV/MS for Quantification

Objective: To quantify **Defluoro Aprepitant** with

and confirm identity via MS.

Reagents:

- Acetonitrile (LC-MS Grade)
- 0.1% Formic Acid in Water (Milli-Q)
- Reference Standards: Aprepitant (99.9%), **Defluoro Aprepitant** (99.5%)

Instrument Settings:

- System: Waters Acquity UPLC or equivalent.
- Column: Acquity UPLC HSS T3 C18,  
,  
.
- Column Temp:  
.
- Flow Rate: 0.4 mL/min.
- Injection Vol: 2.0  
.
- Detection: UV at 210 nm (primary); MS (ESI+) in SIM mode (m/z 535.1, 517.1).

Gradient Program:

| Time (min) | % Mobile Phase A<br>(0.1% FA in Water) | % Mobile Phase B<br>(Acetonitrile) | Curve         |
|------------|----------------------------------------|------------------------------------|---------------|
| 0.0        | 60                                     | 40                                 | Initial       |
| 6.0        | 20                                     | 80                                 | 6 (Linear)    |
| 7.0        | 20                                     | 80                                 | 6             |
| 7.1        | 60                                     | 40                                 | 1 (Immediate) |

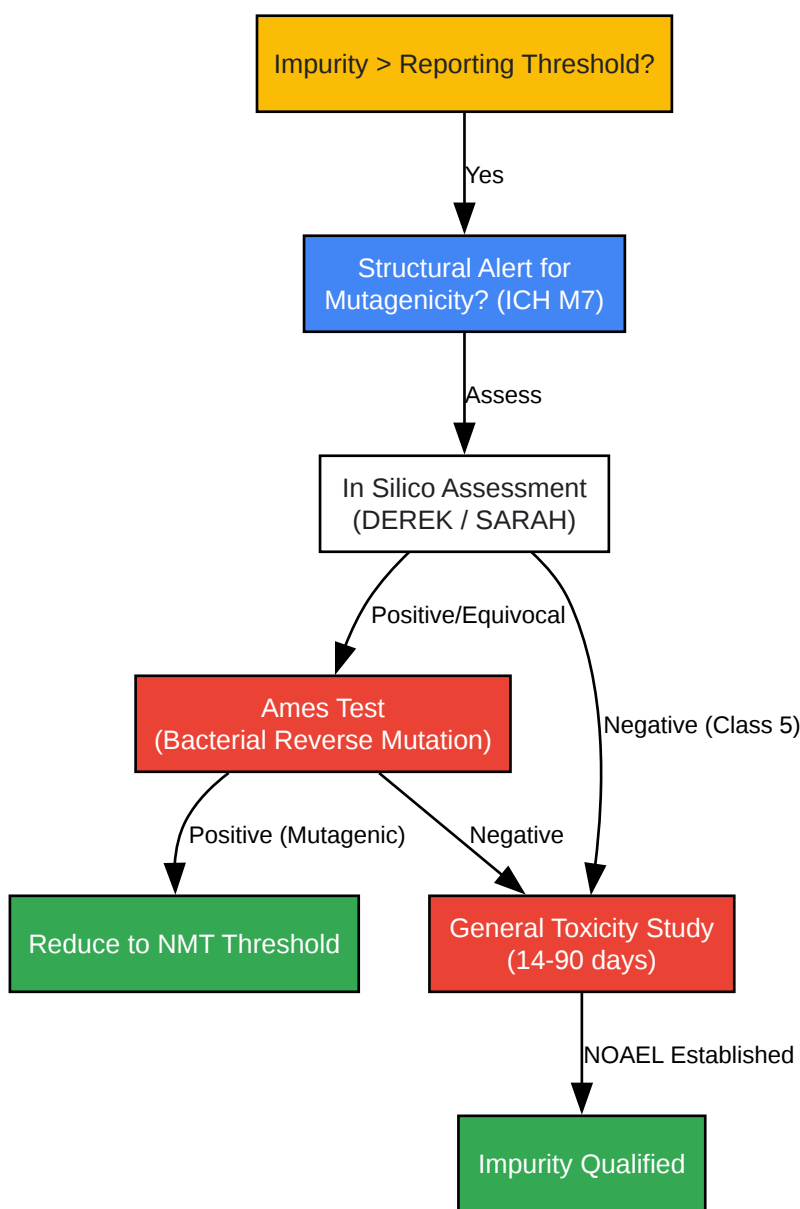
| 10.0 | 60 | 40 | Re-equilibrate |

System Suitability Criteria:

- Resolution ( ): NLT 3.0 between **Defluoro Aprepitant** and Aprepitant.
- Tailing Factor: 0.8 – 1.2 for both peaks.
- Relative Response Factor (RRF): Determine experimentally. Typically ~0.95–1.05 for **Defluoro Aprepitant** due to similar chromophores.

## Protocol: Impurity Qualification (Decision Tree)

If **Defluoro Aprepitant** exceeds the ICH Q3A qualification threshold (0.15% for >1g/day dose or 1.0mg/day intake), follow this workflow:



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Figure 2: ICH Impurity Qualification Decision Tree.

## Qualification & Regulatory Insight

- Genotoxicity (ICH M7): **Defluoro Aprepitant** lacks structural alerts distinct from the parent drug. The loss of a fluorine on an aromatic ring generally does not introduce new mutagenic risks (unlike adding a nitro or nitroso group). Therefore, it is typically treated as a Class 5 impurity (non-mutagenic) provided in silico analysis confirms this.

- General Toxicity (ICH Q3A): If the level exceeds 0.15%, a 14-day or 90-day toxicity study in one species (usually rat) is required, spiking the impurity into the API batch to establish a "qualified level."

## References

- United States Pharmacopeia (USP). Aprepitant Monograph: Organic Impurities.[9] USP-NF. [1] [9]
- International Conference on Harmonisation (ICH). Guideline Q3A(R2): Impurities in New Drug Substances. (2006).
- International Conference on Harmonisation (ICH). Guideline M7(R1): Assessment and Control of DNA Reactive (Mutagenic) Impurities in Pharmaceuticals to Limit Potential Carcinogenic Risk. (2017).
- National Center for Biotechnology Information. PubChem Compound Summary for CID 135413536 (Aprepitant) and Impurities.
- Scholars Research Library. A stability indicating RP-UPLC method for estimation of aprepitant and its related impurities. (2014).

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## Sources

- 1. Defluoro Aprepitant | 170729-76-7 [[chemicalbook.com](http://chemicalbook.com)]
- 2. [veeprho.com](http://veeprho.com) [[veeprho.com](http://veeprho.com)]
- 3. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 4. GSRS [[gsrs.ncats.nih.gov](http://gsrs.ncats.nih.gov)]
- 5. [scholarsresearchlibrary.com](http://scholarsresearchlibrary.com) [[scholarsresearchlibrary.com](http://scholarsresearchlibrary.com)]
- 6. Aprepitant | C23H21F7N4O3 | CID 135413536 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]



- [7. thieme-connect.de](https://www.thieme-connect.de) [[thieme-connect.de](https://www.thieme-connect.de)]
- [8. veeprho.com](https://www.veeprho.com) [[veeprho.com](https://www.veeprho.com)]
- [9. scribd.com](https://www.scribd.com) [[scribd.com](https://www.scribd.com)]
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